

# Ethyl malonyl chloride CAS number and physical properties

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## Compound of Interest

Compound Name: Ethyl malonyl chloride

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## An In-depth Technical Guide to Ethyl Malonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **ethyl malonyl chloride**, a key reagent in organic synthesis. It covers its chemical identity, physical properties, experimental protocols for its preparation, and its role in synthetic pathways.

### Chemical Identification

- Chemical Name: **Ethyl Malonyl Chloride**
- Synonyms: Ethyl (chloroformyl)acetate, Ethyl 3-chloro-3-oxopropionate, (Chloroformyl)acetic Acid Ethyl Ester, 3-Chloro-3-oxopropionic Acid Ethyl Ester[1][2]
- CAS Number: 36239-09-5[1][2][3][4]

### Physical and Chemical Properties

**Ethyl malonyl chloride** is a reactive acylating agent used in various chemical syntheses.[5] It is a combustible, corrosive liquid that is sensitive to moisture.[1][6][7] Proper storage and handling are crucial; it should be kept in a cool, dry, well-ventilated area in a tightly sealed

container, often under an inert atmosphere like nitrogen or argon, and refrigerated at 2-8°C.[\[2\]](#)  
[\[3\]](#)[\[7\]](#)

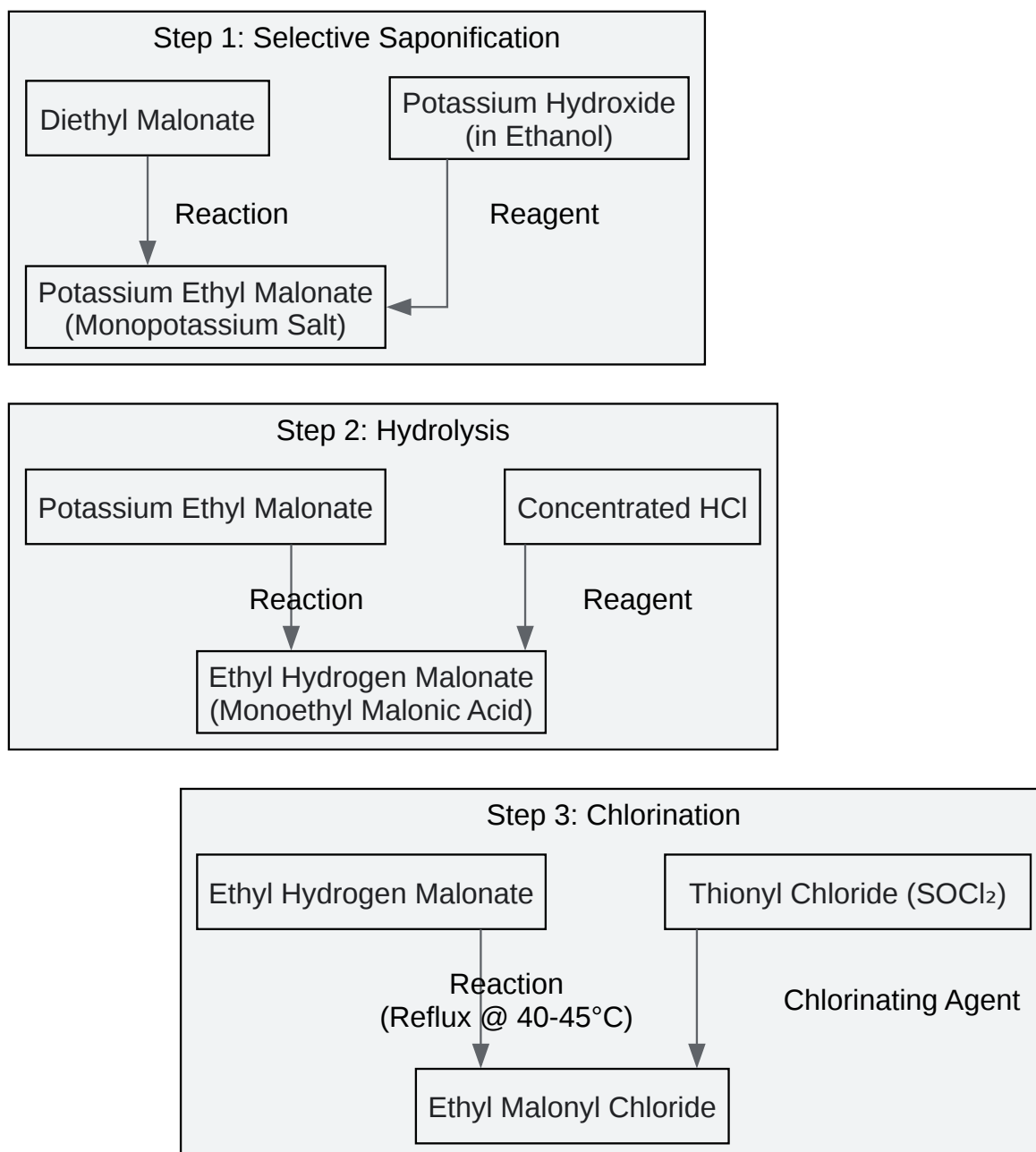
Table 1: Physical and Chemical Properties of **Ethyl Malonyl Chloride**

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>7</sub> ClO <sub>3</sub>	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	150.56 g/mol	<a href="#">[4]</a>
Appearance	Colorless to pale yellow/green liquid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Odor	Pungent	<a href="#">[3]</a>
Boiling Point	79-80 °C @ 25 mmHg	<a href="#">[6]</a> <a href="#">[8]</a>
Density	1.176 - 1.196 g/mL @ 20-25 °C	<a href="#">[6]</a>
Refractive Index	n <sub>20/D</sub> 1.429	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Solubility	Soluble in organic solvents; reacts violently with water	<a href="#">[3]</a> <a href="#">[9]</a>
Flash Point	64 °C (147.2 °F) - closed cup	<a href="#">[2]</a> <a href="#">[6]</a>
Storage Temperature	2-8 °C	<a href="#">[2]</a>

## Experimental Protocols: Synthesis of Ethyl Malonyl Chloride

**Ethyl malonyl chloride** is typically synthesized from diethyl malonate via a three-step process.  
[\[10\]](#) This procedure involves the formation of the monoester acid, followed by chlorination.

Workflow for the Synthesis of **Ethyl Malonyl Chloride**



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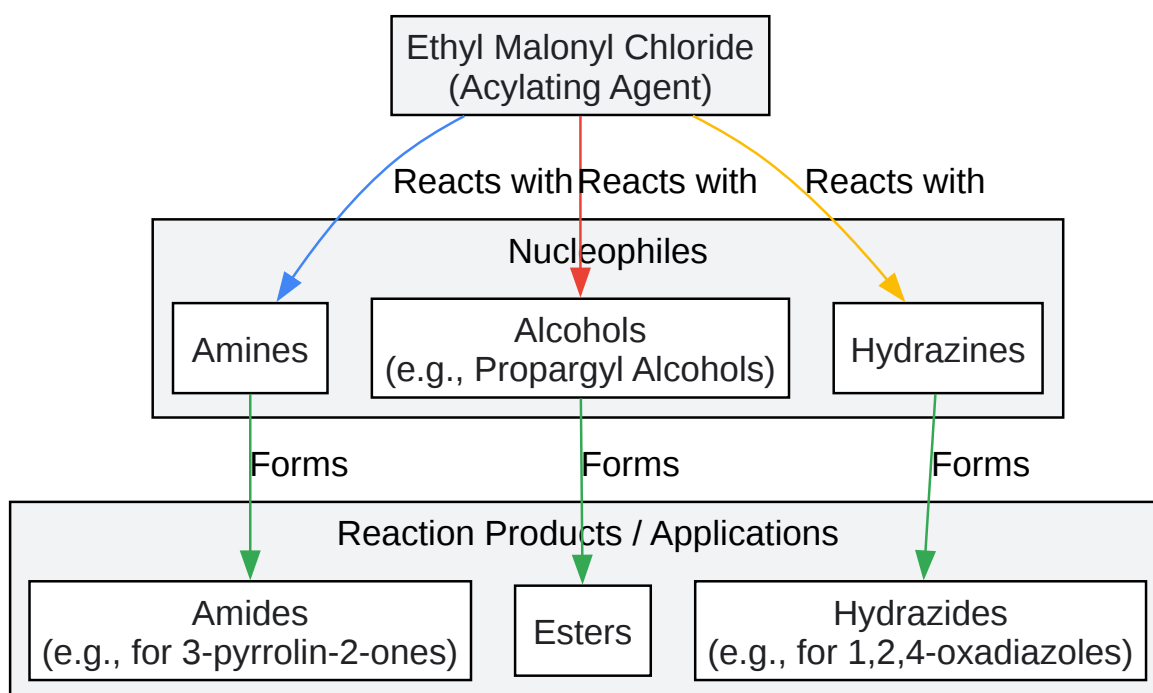
Caption: A three-step workflow for synthesizing **ethyl malonyl chloride**.

### Methodology:

- Step 1: Selective Saponification of Diethyl Malonate[10]
  - Objective: To convert the diester into its monopotassium salt.
  - Procedure: Diethyl malonate is reacted with a stoichiometric amount of potassium hydroxide in an alcoholic medium (e.g., ethanol). The reaction selectively saponifies one of the ester groups. After the reaction, the mixture is cooled to precipitate the potassium ethyl malonate salt. The salt is collected by filtration, washed, and dried.[10][11]
- Step 2: Hydrolysis of Potassium Ethyl Malonate[10]
  - Objective: To form the mono-acid, ethyl hydrogen malonate.
  - Procedure: The prepared potassium ethyl malonate salt is dissolved in water and cooled in an ice bath. Concentrated hydrochloric acid is added slowly while maintaining a low temperature (below 10°C) to hydrolyze the salt.[10][11] This yields ethyl hydrogen malonate (also known as monoethyl malonic acid or carbethoxy acetic acid).[10] The product can be extracted from the aqueous layer using a suitable organic solvent like ether.[11]
- Step 3: Chlorination of Ethyl Hydrogen Malonate[10]
  - Objective: To convert the carboxylic acid group into an acid chloride.
  - Procedure: Ethyl hydrogen malonate is reacted with a chlorinating agent, typically thionyl chloride (SOCl<sub>2</sub>).[10] The reaction can be performed with or without a solvent such as methylene chloride. The solvent-free approach has been shown to yield higher conversion rates.[10] The reaction mixture is refluxed for approximately one hour at 40-45°C.[10] After the reaction is complete, any solvent and excess thionyl chloride are removed, often by distillation, to yield the final product, **ethyl malonyl chloride**. [10]

## Applications in Synthesis

**Ethyl malonyl chloride** is a versatile building block in organic chemistry due to its reactive acid chloride functional group.[3][5][12] It serves as a potent acylating agent.

Logical Flow of **Ethyl Malonyl Chloride** in Acylation Reactions

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Caption: Role of **ethyl malonyl chloride** as an acylating agent with various nucleophiles.

Key applications include its use in the synthesis of:

- 3-pyrrolin-2-ones: Via amidation with propargylamines followed by cyclization.[5]
- 3,5-disubstituted 1,2,4-oxadiazole derivatives: These are valuable as potential peptidomimetic building blocks.[5][12]
- Pharmaceutical and Agrochemical Intermediates: It serves as a crucial intermediate in producing more complex molecules for these industries.[3]

## Safety and Handling

**Ethyl malonyl chloride** is classified as a hazardous substance. It is corrosive and causes severe skin burns and eye damage.[6][7][13] It reacts violently with water and is also combustible.[7][9]

- Personal Protective Equipment (PPE): Always wear appropriate protective gloves, clothing, and eye/face protection (safety goggles and face shield).[7][13]
- Handling: Use only in a well-ventilated area or under a chemical fume hood.[7] Keep away from heat, sparks, open flames, and moisture.[7]
- First Aid: In case of contact with eyes, rinse immediately and cautiously with plenty of water for several minutes and seek immediate medical attention.[13] If on skin, remove contaminated clothing and rinse skin with water.[13] If inhaled, move the person to fresh air and call a poison center or doctor immediately.[13] If swallowed, rinse mouth but do NOT induce vomiting.[7][13]

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